

Proper Disposal of Butonate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Butonate

Cat. No.: B1668107

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **butonate** (CAS No. 126-22-7), a chlorinated organophosphate insecticide. Researchers, scientists, and drug development professionals must adhere to strict protocols to ensure safety and regulatory compliance due to the hazardous nature of this compound. **Butonate** is no longer registered as a pesticide for use in the United States, and any remaining stocks must be treated as hazardous waste.

Regulatory Framework

The disposal of **butonate** is governed by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA). As a pesticide, **butonate** waste is considered hazardous. While a specific EPA P- or U-list waste code for **butonate** has not been identified, it should be managed as a toxic hazardous waste. Generators of this waste must comply with federal, state, and local regulations, which may be more stringent than federal requirements.

Personal Protective Equipment (PPE)

Before handling **butonate**, it is imperative to wear appropriate Personal Protective Equipment (PPE) to minimize exposure risks.

PPE Item	Specification
Gloves	Chemical-resistant gloves (e.g., nitrile, neoprene)
Eye Protection	Safety glasses with side shields or chemical splash goggles
Body Covering	Laboratory coat or chemical-resistant apron
Respiratory	Use in a well-ventilated area or under a fume hood. If aerosolization is possible, a respirator may be required.

Step-by-Step Disposal Procedure

The following procedure outlines the steps for the safe disposal of **butonate**.

- Consult the Product Label: The original product label is the primary source of information for disposal. Look for a "Storage and Disposal" section for any specific instructions from the manufacturer.[\[1\]](#)[\[2\]](#)
- Do Not Dispose Down the Drain or in Regular Trash: **Butonate** must not be disposed of in the sanitary sewer or solid waste.[\[1\]](#)[\[2\]](#) This can lead to environmental contamination and may violate regulations.
- Containerize and Label the Waste:
 - Place **butonate** waste in a designated, leak-proof, and compatible container.
 - Clearly label the container with the words "Hazardous Waste," the full chemical name ("**Butonate**"), the quantity, and the date of accumulation.
- Arrange for Hazardous Waste Pickup: Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste. They are trained and equipped to handle and dispose of hazardous chemicals in accordance with all regulations.

Spill and Decontamination Procedures

In the event of a **butonate** spill, immediate and proper cleanup is crucial to prevent exposure and environmental contamination.

For Liquid Spills:

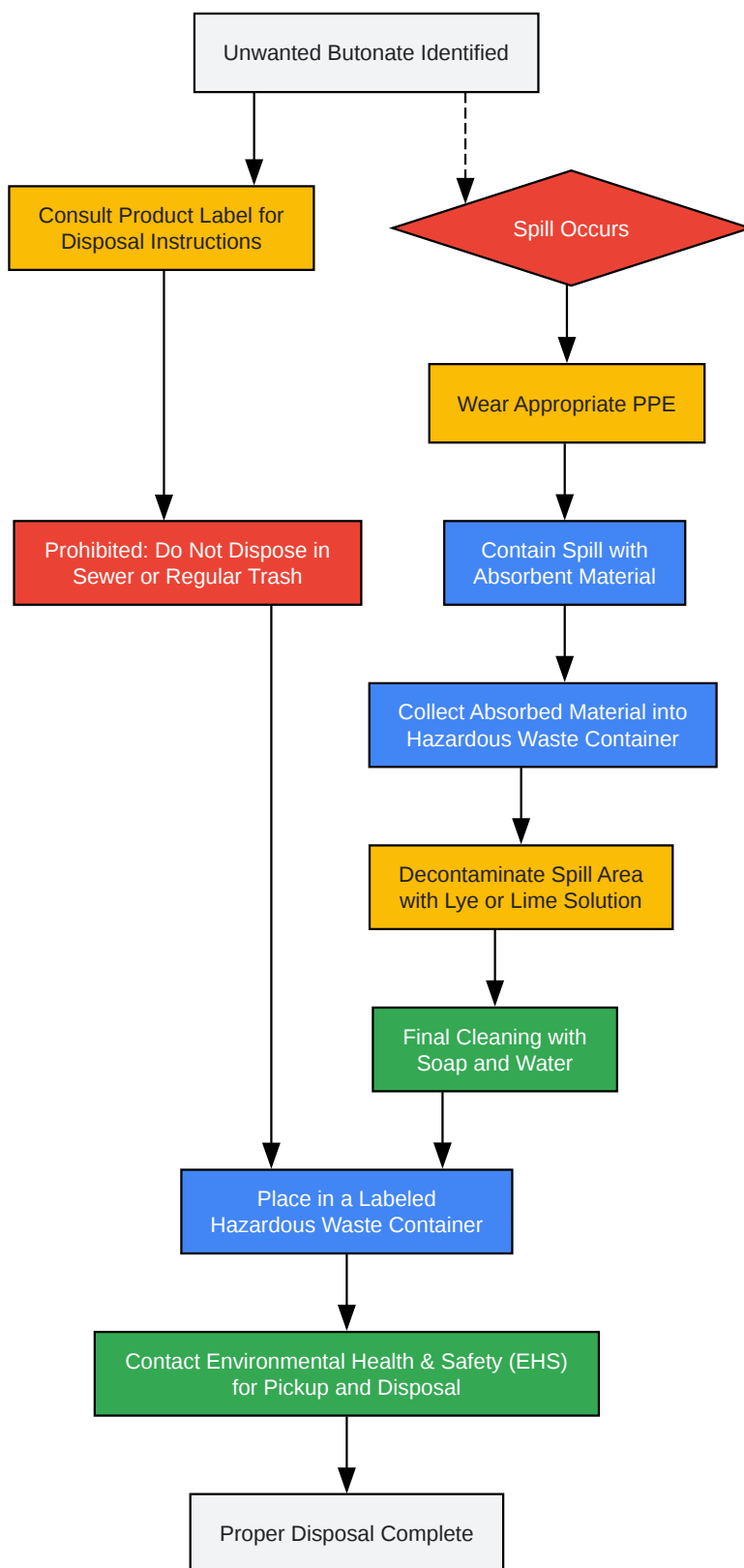
- **Evacuate and Ventilate:** Evacuate non-essential personnel from the area and ensure adequate ventilation.
- **Contain the Spill:** Use absorbent materials such as sand, diatomite, or universal binders to contain the spill.
- **Collect the Waste:** Carefully collect the absorbed material and place it in a designated hazardous waste container.
- **Decontaminate the Area:** Organophosphate pesticides like **butonate** can be decomposed with a 10% solution of lye (caustic soda) or lime.^[3]
 - **Caution:** Lye is corrosive and can cause severe eye damage. Always wear appropriate PPE when handling.
 - Apply the decontamination solution to the spill area and allow for sufficient contact time.
 - Absorb the decontamination solution and place it in the hazardous waste container.
- **Final Cleaning:** Clean the area with soap and water.

Decontaminant	Preparation of 10% Solution
Lye (Caustic Soda)	Mix 0.75 pounds of lye in 3.5 quarts of water to make 1 gallon.
Lime	Mix 0.75 pounds of lime in 3.5 quarts of water to make 1 gallon.

Experimental Protocols

While specific experimental protocols for **butonate** disposal are not widely published due to its discontinued use, the chemical degradation of organophosphate pesticides is a known method. The general principle involves hydrolysis of the phosphate ester bond, which is accelerated under alkaline conditions provided by lye or lime solutions.

Butonate Disposal Workflow



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References

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